

# An In-depth Technical Guide to the Solubility of Dicyclohexyl Phthalate

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## Compound of Interest

Compound Name: *Dicyclohexyl phthalate*

Cat. No.: *B1670489*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **dicyclohexyl phthalate** (DCHP) in aqueous and organic media. The information compiled herein is intended to support research, development, and quality control activities where DCHP is considered for use as a plasticizer or excipient. This document presents quantitative solubility data, detailed experimental methodologies for solubility determination, and a logical workflow for assessing plasticizer suitability in pharmaceutical applications.

## Physicochemical Properties of Dicyclohexyl Phthalate

**Dicyclohexyl phthalate** (CAS No: 84-61-7) is a white to off-white granular solid at ambient temperature, possessing a mild, characteristic odor.<sup>[1]</sup> It is a phthalate ester of phthalic acid and cyclohexanol. Due to its properties as a plasticizer, it finds use in various polymeric materials to enhance flexibility and durability.

## Aqueous Solubility of Dicyclohexyl Phthalate

**Dicyclohexyl phthalate** is characterized by its low solubility in water. Quantitative data from various sources are summarized in Table 1. The slight variations in reported values can be attributed to differences in experimental conditions such as temperature and the specific methodology employed.

Table 1: Quantitative Aqueous Solubility of **Dicyclohexyl Phthalate**

Solubility (mg/L)	Temperature (°C)	Method	Source(s)
1.015	Not Specified	Not Specified	Lanxess[1]
4.0	24	Not Specified	CPSC (citing NICNAS, 2008; HSDB, 2009; Yalkowsky et al., 2010)[2][3]
1.01	20	OECD Test Guideline 105	Sigma-Aldrich[4]
0.94 g/L (940 mg/L)*	25	Not Specified	Tokyo Chemical Industry[5]

Note: The value reported by Tokyo Chemical Industry is significantly higher than other reported values and should be treated with caution. It is recommended to rely on values obtained through standardized testing methodologies.

Qualitative descriptions consistently classify **dicyclohexyl phthalate** as "insoluble" or "does not dissolve in water".[5][6][7][8][9][10][11]

## Solubility of Dicyclohexyl Phthalate in Organic Solvents

**Dicyclohexyl phthalate** generally exhibits good solubility in a range of organic solvents, a characteristic that is crucial for its application as a plasticizer in various polymer systems. The qualitative solubility of DCHP in different organic solvents is summarized in Table 2.

Table 2: Qualitative Solubility of **Dicyclohexyl Phthalate** in Organic Solvents

Solubility	Solvent(s)	Source(s)
Soluble	Acetone, Methyl Ethyl Ketone, Cyclohexanone, Diethyl Ether, Carbon Tetrachloride, Toluene, Linseed Oil, Castor Oil, Ethanol	ChemBK, PubChem[3][6]
Slightly Soluble	Ethylene Glycol, Some Amines, Chloroform	ChemBK, PubChem[3][6]
Completely Dissolved (when hot)	Gasoline, Mineral Oil	ChemBK[6]

The general principle of "like dissolves like" can be applied to predict the solubility of DCHP. As a relatively nonpolar molecule with large hydrocarbon moieties (the cyclohexyl groups), it is readily soluble in nonpolar and moderately polar organic solvents. Its solubility is limited in highly polar protic solvents like ethylene glycol.

## Experimental Protocols for Solubility Determination

Accurate determination of solubility is critical for the development and application of pharmaceutical formulations. Below are detailed methodologies for determining the solubility of a compound like **dicyclohexyl phthalate** in both water and organic solvents.

The OECD Test Guideline 105 is a standardized method for determining the water solubility of chemical substances.[2][3][6][7] It is suitable for substances that are stable in water and are not volatile. The guideline describes two primary methods: the Column Elution Method for substances with solubility below  $10^{-2}$  g/L and the Flask Method for substances with solubility above  $10^{-2}$  g/L. Given the low aqueous solubility of DCHP, the Column Elution Method is the more appropriate choice.

Column Elution Method (for low solubility substances):

- Preparation of the Column: A micro-column is charged with an inert support material, such as glass beads or quartz sand, which has been coated with an excess of the test substance (**dicyclohexyl phthalate**).

- **Elution:** Water is passed through the column at a controlled, slow flow rate. The temperature of the column is maintained at a constant value, typically  $20 \pm 0.5$  °C.
- **Sample Collection:** The eluate is collected in fractions over time.
- **Analysis:** The concentration of **dicyclohexyl phthalate** in each fraction is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Determination of Solubility:** A plateau in the concentration of the eluate as a function of time indicates that saturation has been reached. The water solubility is the mean concentration of the fractions in this plateau region.

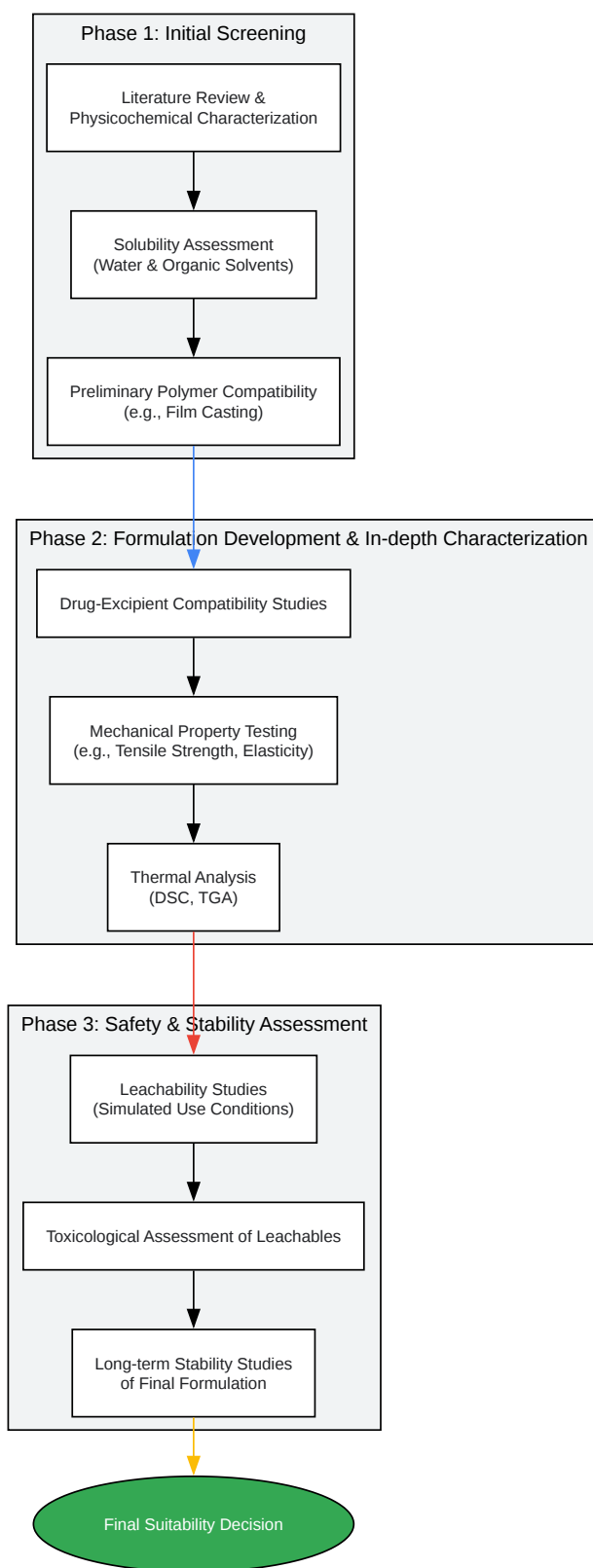
A widely accepted method for determining the equilibrium solubility of a solid compound in an organic solvent is the shake-flask method.<sup>[4]</sup>

#### Shake-Flask Method:

- **Sample Preparation:** An excess amount of solid **dicyclohexyl phthalate** is added to a flask containing the organic solvent of interest.
- **Equilibration:** The flask is sealed and agitated (e.g., using a shaker bath) at a constant temperature for a sufficient period to allow the system to reach equilibrium. A period of 24 to 72 hours is often required.
- **Phase Separation:** Once equilibrium is established, the agitation is stopped, and the undissolved solid is allowed to settle. The saturated solution is then carefully separated from the excess solid, typically by centrifugation followed by filtration through a chemically inert syringe filter (e.g., PTFE).
- **Quantification:** The concentration of **dicyclohexyl phthalate** in the clear, saturated filtrate is determined using a calibrated analytical method, such as HPLC or Gas Chromatography (GC). A calibration curve is generated using standard solutions of DCHP of known concentrations to ensure accurate quantification.
- **Data Reporting:** The solubility is reported in units such as mg/mL or mol/L at the specified temperature.

## Workflow for Plasticizer Suitability Assessment

For drug development professionals, the selection and qualification of a plasticizer like **dicyclohexyl phthalate** is a multi-step process. The following diagram illustrates a logical workflow for assessing the suitability of a plasticizer for use in a pharmaceutical formulation.



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